

Solubility of Diethylammonium diethyldithiocarbamate in organic solvents

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Compound of Interest

Compound Name: *Diethylammonium diethyldithiocarbamate*

Cat. No.: *B132619*

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An In-depth Technical Guide on the Solubility of **Diethylammonium Diethyldithiocarbamate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylammonium diethyldithiocarbamate (CAS 1518-58-7) is an organosulfur compound belonging to the dithiocarbamate class of molecules. These compounds are recognized for their strong metal-chelating properties and are utilized in various applications, including as antioxidants, vulcanization accelerators, and, significantly, as precursors and active agents in drug discovery and development. Understanding the solubility of **diethylammonium diethyldithiocarbamate** in different organic solvents is critical for its synthesis, purification, formulation, and application in both research and pharmaceutical contexts. This guide provides a comprehensive overview of its solubility profile, details experimental protocols for solubility determination, and explores its interaction with key biological signaling pathways.

Solubility Profile of Diethylammonium Diethyldithiocarbamate and Related Salts

While specific quantitative solubility data for **diethylammonium diethyldithiocarbamate** is not extensively documented in publicly available literature, qualitative assessments and data from

closely related dithiocarbamate salts provide valuable insights into its behavior in various organic solvents.

Qualitative Solubility of **Diethylammonium Diethyldithiocarbamate**

Diethylammonium diethyldithiocarbamate is qualitatively described as being soluble in the following polar organic solvents:

- Chloroform
- Methanol

It is also noted to be soluble in water.[\[1\]](#)

Quantitative Solubility of Structurally Related Dithiocarbamate Salts

To provide a comparative framework, the following tables summarize the quantitative and qualitative solubility data for sodium diethyldithiocarbamate and zinc diethyldithiocarbamate, which share the same active dithiocarbamate anion.

Table 1: Solubility of Sodium Diethyldithiocarbamate

Solvent	Chemical Formula	Solubility	Temperature (°C)	Notes
Water	H ₂ O	54 g/100 g[1]	20	Aqueous solutions are alkaline and decompose slowly.[2][3]
≥100 mg/mL[3]	14			
Ethanol	C ₂ H ₅ OH	Soluble[1][3][4]	Not Specified	
Methanol	CH ₃ OH	Soluble[1][3]	Not Specified	
Acetone	C ₃ H ₆ O	Soluble[1][3]	Not Specified	
Benzene	C ₆ H ₆	Insoluble[1][3][4]	Not Specified	
Diethyl Ether	(C ₂ H ₅) ₂ O	Insoluble[1][3][4]	Not Specified	

Table 2: Solubility of Zinc Diethyldithiocarbamate

Solvent	Chemical Formula	Solubility	Notes
Water	H ₂ O	Limited Solubility[5]	Intrinsic aqueous solubility is approximately 0.0006 mg/L.[6]
Benzene	C ₆ H ₆	Soluble[7]	
Acetone	C ₃ H ₆ O	Soluble[7]	
Dichloromethane	CH ₂ Cl ₂	Soluble[7]	
Carbon Disulfide	CS ₂	Soluble[7]	
Chloroform	CHCl ₃	Partly Soluble[7]	
Ethanol	C ₂ H ₅ OH	Insoluble[7]	
Carbon Tetrachloride	CCl ₄	Insoluble[7]	
Ethyl Acetate	C ₂ H ₅ O ₂ CCH ₃	Insoluble[7]	

Experimental Protocols for Solubility Determination

A standardized and reproducible protocol is essential for accurately determining the solubility of a compound like **diethylammonium diethyldithiocarbamate**. The following is a generalized methodology based on the equilibrium concentration method, often referred to as the shake-flask method.[8][9]

Objective: To determine the quantitative solubility of **diethylammonium diethyldithiocarbamate** in a specific organic solvent at a controlled temperature.

Materials:

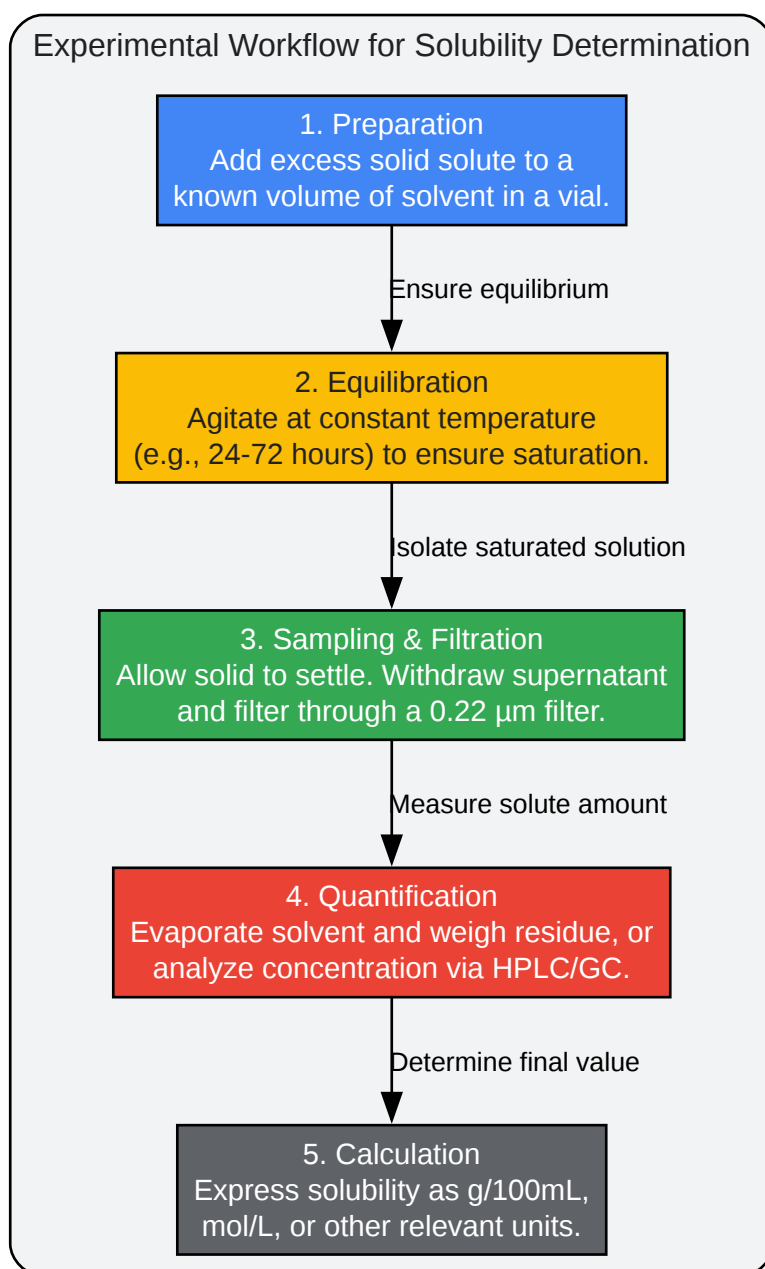
- **Diethylammonium diethyldithiocarbamate** (high purity solid)
- Analytical grade organic solvents of interest (e.g., methanol, chloroform, ethanol, acetone, DMSO)
- Temperature-controlled shaker or incubator

- Calibrated analytical balance
- Glass vials with inert, sealed caps (e.g., PTFE-lined)
- Syringe filters (e.g., 0.22 μm PTFE)
- Appropriate analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS, or UV-Vis Spectrophotometer)
- Volumetric flasks and pipettes

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **diethylammonium diethyldithiocarbamate** to a glass vial. The excess solid is crucial to ensure saturation is reached.
 - Add a known volume or mass of the selected organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or incubator set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (typically 24 to 72 hours). The solution should have a visible layer of undissolved solid at the bottom.
- Sample Collection and Preparation:
 - Once equilibrated, allow the vial to stand undisturbed at the controlled temperature for several hours to let the excess solid settle.
 - Carefully withdraw a clear aliquot of the supernatant using a syringe.

- Immediately filter the aliquot using a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Accurately weigh the filtered solution.
 - Evaporate the solvent from the vial under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause decomposition of the solute.
 - Once the solvent is fully evaporated, weigh the vial containing the dried solute.
 - Alternatively, the filtered aliquot can be precisely diluted with the same solvent and its concentration determined using a pre-calibrated analytical technique such as HPLC-UV.
- Calculation:
 - Calculate the mass of the dissolved solid by subtracting the initial vial weight from the final vial weight.
 - Calculate the mass of the solvent by subtracting the mass of the dissolved solid from the total mass of the filtered solution.
 - Express the solubility in desired units, such as g/100 g of solvent, g/100 mL of solvent (if density is known), or mol/L.



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Workflow for determining the solubility of a chemical compound.

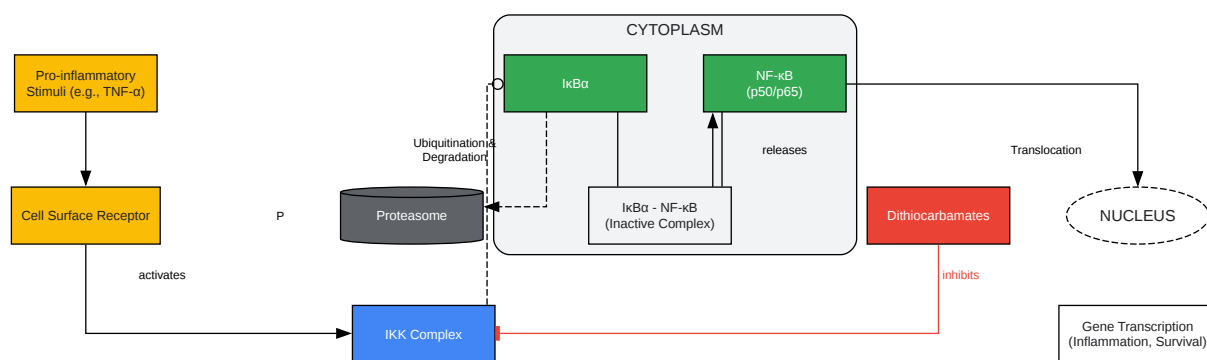
Biological Context: Interaction with the NF-κB Signaling Pathway

Dithiocarbamates are well-documented inhibitors of the Nuclear Factor-kappa B (NF-κB) signaling pathway.^{[10][11]} This pathway is a central regulator of inflammation, immunity, cell

proliferation, and survival. Its constitutive activation is implicated in various diseases, including chronic inflammatory conditions and cancer, making it a key target in drug development.

The canonical NF- κ B pathway is held in an inactive state in the cytoplasm by inhibitor of κ B (I κ B) proteins. Upon stimulation by signals such as pro-inflammatory cytokines (e.g., TNF- α), the I κ B kinase (IKK) complex is activated. IKK then phosphorylates I κ B α , tagging it for ubiquitination and subsequent degradation by the proteasome. This degradation releases the NF- κ B dimer (typically p50/p65), which translocates to the nucleus to initiate the transcription of target genes.

Dithiocarbamates are believed to exert their inhibitory effect primarily by interfering with the IKK complex, preventing the phosphorylation and subsequent degradation of I κ B α . This action keeps NF- κ B sequestered in the cytoplasm, thereby blocking the downstream inflammatory and pro-survival signaling cascade.



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Dithiocarbamate inhibition of the canonical NF- κ B signaling pathway.

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